

Technical Guide: ^1H and ^{13}C NMR Characterization of 5-Chloro-2-nitrotoluene

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Compound of Interest

Compound Name: 5-Chloro-2-nitrotoluene

CAS No.: 5367-28-2

Cat. No.: B1630819

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Executive Summary & Compound Profile

5-Chloro-2-nitrotoluene (also designated as 4-chloro-2-methyl-1-nitrobenzene) is a critical intermediate in the synthesis of pharmaceutical precursors and azo pigments.^[2] Structural validation of this compound relies heavily on NMR spectroscopy to distinguish it from its regioisomers (e.g., 4-chloro-2-nitrotoluene), which often co-elute during nitration processes.

This guide details the spectral assignment logic, distinguishing coupling patterns, and chemical shift predictions based on substituent electronic effects (SCS).^[1]

Compound Identification

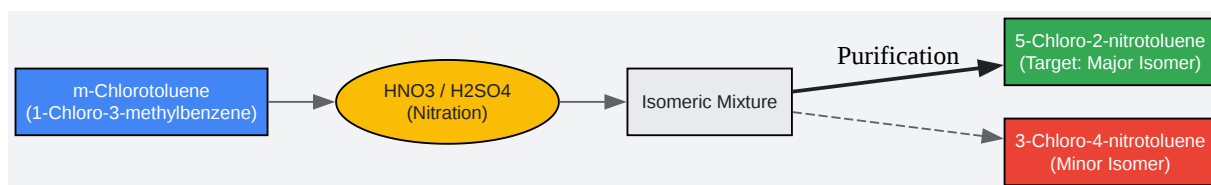
Parameter	Detail
IUPAC Name	4-chloro-2-methyl-1-nitrobenzene
Common Name	5-Chloro-2-nitrotoluene
CAS Number	5367-28-2
Molecular Formula	C ₇ H ₆ ClNO ₂
Molecular Weight	171.58 g/mol
SMILES	Cc1cc(Cl)ccc1=O

Synthesis Pathway & Structural Context

Understanding the synthetic origin is vital for interpreting the NMR spectrum, particularly for identifying potential isomeric impurities.[1] The primary route involves the nitration of m-chlorotoluene.[1]

Reaction Logic

The methyl group (activator, ortho/para director) and the chlorine atom (deactivator, ortho/para director) cooperatively direct the incoming nitro group.[1] However, steric hindrance at the C2 position (between methyl and chloro) and electronic directing effects favor substitution at the C6 position relative to the methyl group, yielding the target **5-chloro-2-nitrotoluene**.



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Figure 1: Electrophilic aromatic substitution pathway showing the origin of the target compound and potential regioisomers.

^1H NMR Spectral Analysis

The proton NMR spectrum of **5-Chloro-2-nitrotoluene** in CDCl_3 exhibits a characteristic 1,2,4-trisubstituted benzene pattern. The nitro group at position 2 exerts a strong deshielding effect on the adjacent H3 proton, while the methyl group at position 1 provides a diagnostic singlet upfield.^[1]

Predicted Chemical Shifts & Assignments (400 MHz, CDCl_3)

Position	Proton Type	Shift (δ , ppm)	Multiplicity	Coupling Constant ()	Assignment Logic
H3	Aromatic	8.04	Doublet ()	Hz	Most Deshielded: Ortho to -NO ₂ (strong EWG).
H6	Aromatic	7.50	Doublet ()	Hz	Para to -NO ₂ : Shielded relative to H3, but deshielded relative to benzene. [1] Ortho to -Cl. [1] [2]
H4	Aromatic	7.33	Doublet of Doublets ()	Hz Hz	Meta to -NO ₂ : Least deshielded aromatic proton. [1] Shows large ortho coupling to H3 and small meta coupling to H6. [1]

-CH ₃	Methyl	2.60	Singlet ()	-	Benzylic: Deshielded by ortho -NO ₂ group (typical Ar-CH ₃ is ~2.35 ppm).
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Detailed Coupling Analysis

- H3 (δ 8.04): Appears as a doublet due to strong ortho coupling with H4.^[1] The proximity to the nitro group shifts this signal significantly downfield compared to the other ring protons.^[1]
- H4 (δ 7.33): Appears as a doublet of doublets ()^[1] It couples with H3 (Hz) and H6 (Hz).^[1] This "W-coupling" (meta-coupling) with H6 is diagnostic for the 1,2,4-substitution pattern where protons are separated by a substituent (Cl).^[1]
- H6 (δ 7.50): Appears as a narrow doublet (or broad singlet if resolution is low) due to the small meta-coupling with H4.^[1] It does not show strong ortho coupling because its neighbors are substituents (Cl and CH₃).^[1]

¹³C NMR Spectral Analysis

The carbon spectrum confirms the presence of three non-equivalent aromatic methines and three quaternary carbons.^[1] The carbonyl-like shift of the C-NO₂ carbon is a key identifier.^[1]

Chemical Shift Assignments (100 MHz, CDCl₃)

Carbon	Type	Shift (δ , ppm)	Signal	Electronic Environment
C2	Quaternary	~148.0	Weak	Ipso-Nitro: Highly deshielded; often broadened by ^{14}N quadrupolar relaxation.
C5	Quaternary	~139.0	Weak	Ipso-Chloro: Deshielded by electronegative Cl.[1]
C1	Quaternary	~135.0	Weak	Ipso-Methyl: Deshielded by alkyl group.[1]
C6	Methine (CH)	~134.4	Strong	Para to $-\text{NO}_2$. [1]
C4	Methine (CH)	~129.4	Strong	Meta to $-\text{NO}_2$. [1]
C3	Methine (CH)	~124.4	Strong	Ortho to $-\text{NO}_2$ (Note: Ortho carbons to nitro are often shielded relative to ipso/para). [1]
$-\text{CH}_3$	Methyl	~20.5	Strong	Benzylic methyl carbon. [1]

Experimental Protocol for Validation

To ensure reproducible spectral data for regulatory or publication purposes, the following protocol is recommended.

Sample Preparation[1][9][10][11][12]

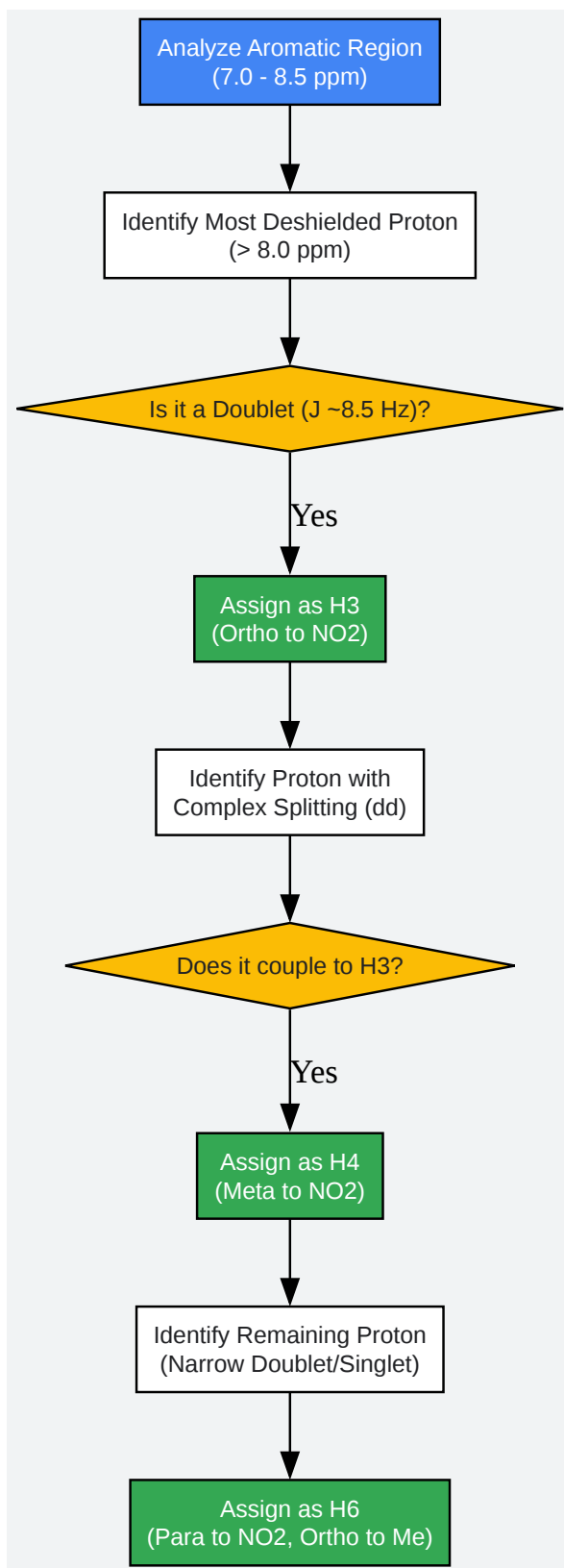
- Solvent: Use Chloroform-d (CDCl_3) (99.8% D) containing 0.03% v/v TMS (Tetramethylsilane) as an internal reference.^[1]
 - Why: CDCl_3 provides excellent solubility for nitro-aromatics and prevents H-D exchange issues common with protic solvents.^[1]
- Concentration:
 - ^1H NMR: Dissolve 10–15 mg of sample in 0.6 mL CDCl_3 .
 - ^{13}C NMR: Dissolve 40–50 mg of sample in 0.6 mL CDCl_3 to ensure adequate signal-to-noise ratio for quaternary carbons.
- Filtration: Filter the solution through a glass wool plug into the NMR tube to remove suspended solids (e.g., inorganic salts from the synthesis) which can cause line broadening.^[1]

Instrument Parameters (Standard 400 MHz)

- Temperature: 298 K (25°C).^[1]
- Pulse Sequence:
 - ^1H : 30° pulse angle, 1-second relaxation delay.^[1]
 - ^{13}C : Power-gated decoupling (PG), 2-second relaxation delay to allow relaxation of quaternary carbons (C1, C2, C5).^[1]
- Referencing: Set the TMS singlet to 0.00 ppm. If TMS is absent, reference the residual CHCl_3 peak to 7.26 ppm (^1H) and 77.16 ppm (^{13}C).^[1]

Workflow Logic Diagram

The following diagram illustrates the decision-making process for assigning the aromatic protons based on coupling constants.



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Figure 2: Logical flowchart for the assignment of aromatic protons in **5-Chloro-2-nitrotoluene**.

References

- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 79329, **5-Chloro-2-nitrotoluene**. Retrieved from [[Link](#)]
- Pretsch, E., Bühlmann, P., & Badertscher, M. (2009).[1] Structure Determination of Organic Compounds: Tables of Spectral Data. Springer-Verlag Berlin Heidelberg.[1] (Standard reference for SCS increment calculations).

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Sources

- 1. 5-Chloro-2-nitroaniline | C6H5ClN2O2 | CID 74218 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chloro-6-nitrotoluene | C7H6ClNO2 | CID 79329 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: ^1H and ^{13}C NMR Characterization of 5-Chloro-2-nitrotoluene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1630819/docs#technical-guide-h-and-c-nmr-characterization-of-5-chloro-2-nitrotoluene>]

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